

Physicochemical Properties of 1-Butyl-3-methylpyridinium Bromide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *1-Butyl-3-methylpyridinium
Bromide*

Cat. No.: *B1254741*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the ionic liquid **1-Butyl-3-methylpyridinium Bromide** ([B3MPy][Br]). Due to its unique characteristics, including thermal stability and utility as a solvent, this compound is of significant interest in various research and development applications, from synthetic chemistry to materials science. This document compiles available data on its fundamental properties, outlines detailed experimental protocols for its synthesis and characterization, and presents visual workflows to facilitate understanding and application in a laboratory setting.

Core Physicochemical Properties

1-Butyl-3-methylpyridinium Bromide is a quaternary ammonium salt consisting of a pyridinium cation and a bromide anion. Its structure imparts properties typical of ionic liquids, such as low vapor pressure and high thermal stability. While extensive experimental data for this specific ionic liquid is not widely published, the following tables summarize its known properties based on available information.

Table 1: General and Physical Properties of **1-Butyl-3-methylpyridinium Bromide**

Property	Value	Source(s)
Chemical Formula	C ₁₀ H ₁₆ BrN	[1]
Molecular Weight	230.14 g/mol	[1]
CAS Number	26576-85-2	[1]
Appearance	White to light yellow crystalline powder	[2]
Melting Point	79 - 86 °C	[2][3]
Boiling Point	Data not available	
Density	Experimental data not available. Can be determined using an oscillating U-tube densimeter.	[4]
Viscosity	Experimental data not available. Can be determined using a rotational rheometer.	

Table 2: Solubility Profile of **1-Butyl-3-methylpyridinium Bromide**

Solvent	Solubility	Notes
Water	Soluble	The polar nature of the pyridinium cation and bromide anion facilitates solubility in polar solvents like water.[5]
Organic Solvents	Generally soluble in polar organic solvents.	Expected to be soluble in alcohols and other polar solvents. Specific quantitative data is limited.[5]

Experimental Protocols

Detailed methodologies are crucial for the synthesis and accurate characterization of ionic liquids. The following sections provide established protocols for the preparation and analysis of **1-Butyl-3-methylpyridinium Bromide**.

Synthesis of 1-Butyl-3-methylpyridinium Bromide

The synthesis of **1-Butyl-3-methylpyridinium Bromide** is typically achieved through a quaternization reaction between 3-methylpyridine (3-picoline) and 1-bromobutane.

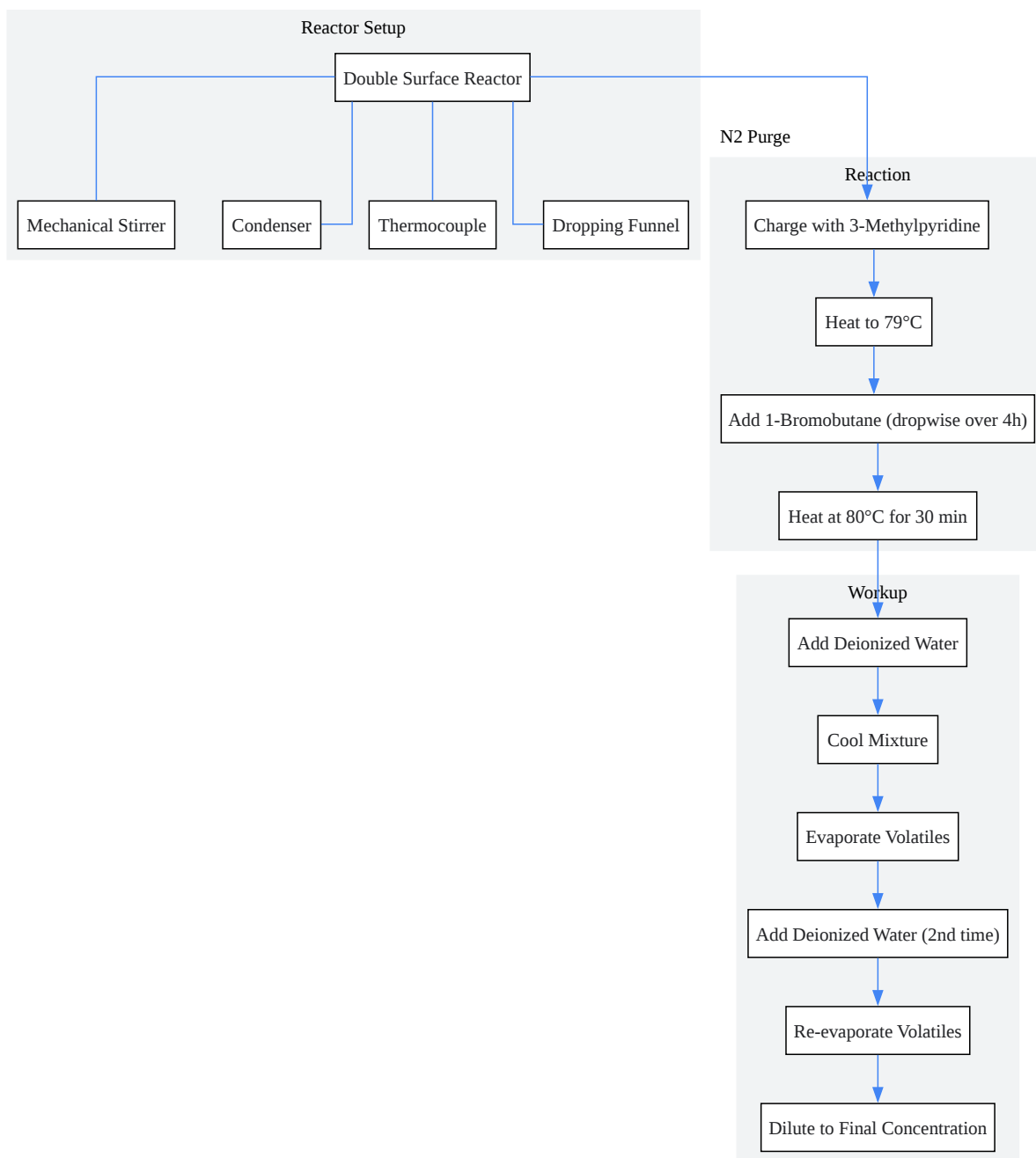
Materials:

- 3-methylpyridine (3-picoline)
- 1-bromobutane (n-butyl bromide)
- Deionized water (DIW)
- Nitrogen gas supply
- Double surface reactor with mechanical stirrer, condenser, thermocouple well, and dropping funnel.

Procedure:

- Equip a double surface reactor with a mechanical stirrer, a condenser, a thermocouple well, and a dropping funnel.
- Purge the reactor with nitrogen gas throughout the entire procedure.
- Charge the reactor with 3-methylpyridine (465 g).
- Heat the reactor to 79°C.
- Add n-butyl bromide (718 g) dropwise over a period of 4 hours.
- After the addition is complete, continue heating the reaction mixture at 80°C for 30 minutes.
- Add deionized water (500 mL) to the reaction mixture and then cool it.

- Remove volatile components using a rotary evaporator.
- Add another portion of deionized water (500 g) and re-evaporate the volatiles.
- Finally, dilute the product with a small volume of deionized water to achieve the desired concentration.



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Synthesis workflow for **1-Butyl-3-methylpyridinium Bromide**.

Determination of Physicochemical Properties

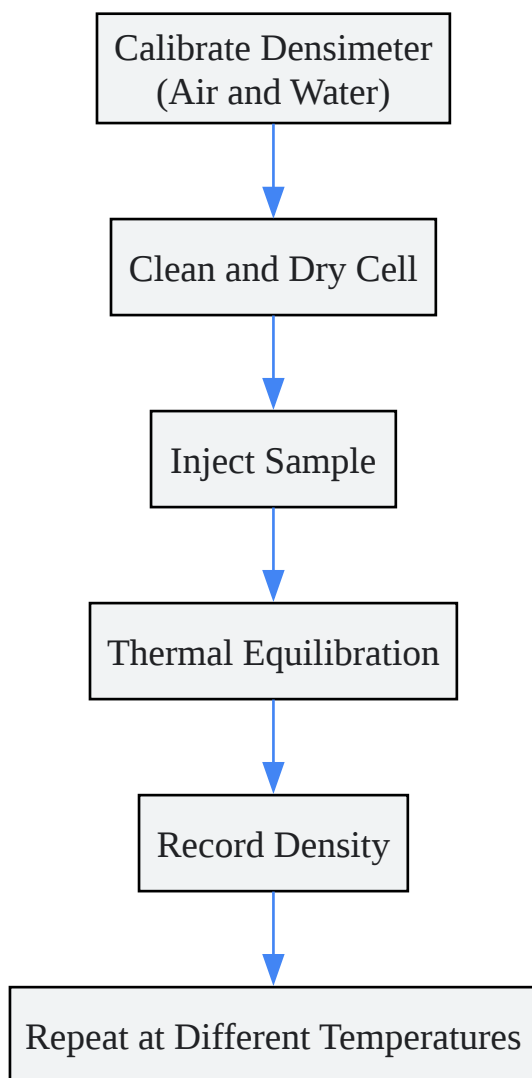
The density of ionic liquids is typically measured using a vibrating tube densimeter.

Apparatus:

- Vibrating tube densimeter (e.g., Anton Paar DMA series)
- Thermostat for temperature control
- Syringe for sample injection

Procedure:

- Calibrate the densimeter with dry air and deionized water at the desired temperature.
- Ensure the measuring cell is clean and dry.
- Inject the **1-Butyl-3-methylpyridinium Bromide** sample into the measuring cell, avoiding the formation of bubbles.
- Allow the sample to thermally equilibrate at the set temperature.
- Record the density reading provided by the instrument.
- Repeat the measurement at different temperatures as required.



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Workflow for density measurement.

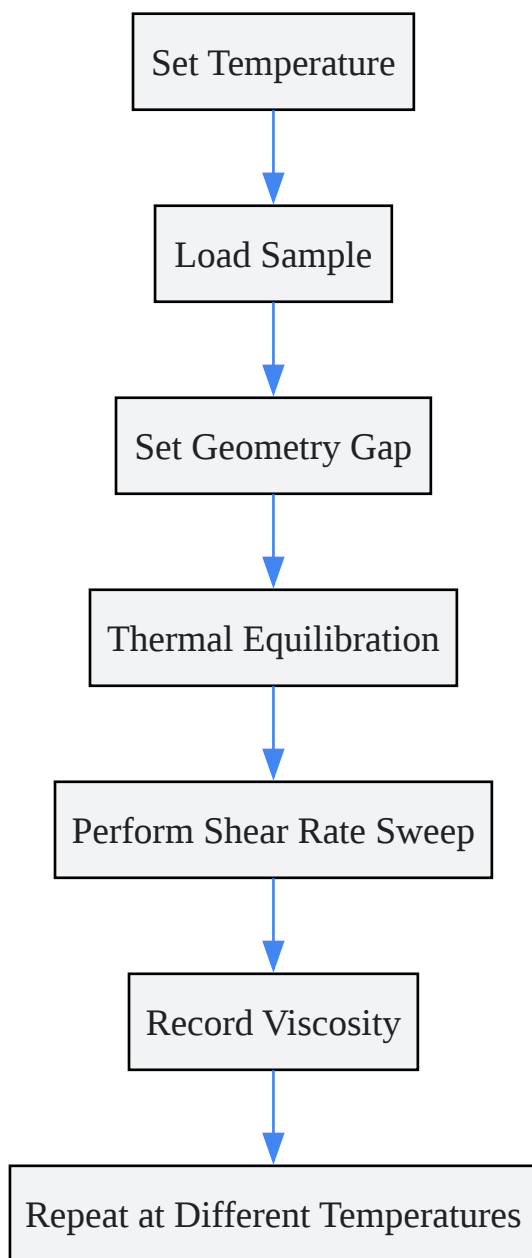
The dynamic viscosity of ionic liquids can be determined using a rotational rheometer.

Apparatus:

- Rotational rheometer with a suitable geometry (e.g., cone-plate or parallel-plate)
- Temperature control unit
- Sample loading tool

Procedure:

- Set the desired temperature for the measurement.
- Place a small amount of the **1-Butyl-3-methylpyridinium Bromide** sample onto the lower plate of the rheometer.
- Lower the upper geometry to the correct gap setting, ensuring the sample fills the gap completely without overflowing.
- Allow the sample to reach thermal equilibrium.
- Perform a shear rate sweep to determine the viscosity as a function of shear rate. For many ionic liquids, the viscosity is Newtonian (independent of shear rate) over a wide range.
- Record the viscosity values.
- Repeat the measurements at different temperatures if necessary.



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Workflow for viscosity measurement.

Thermogravimetric analysis is used to determine the thermal stability and decomposition temperature of a substance.

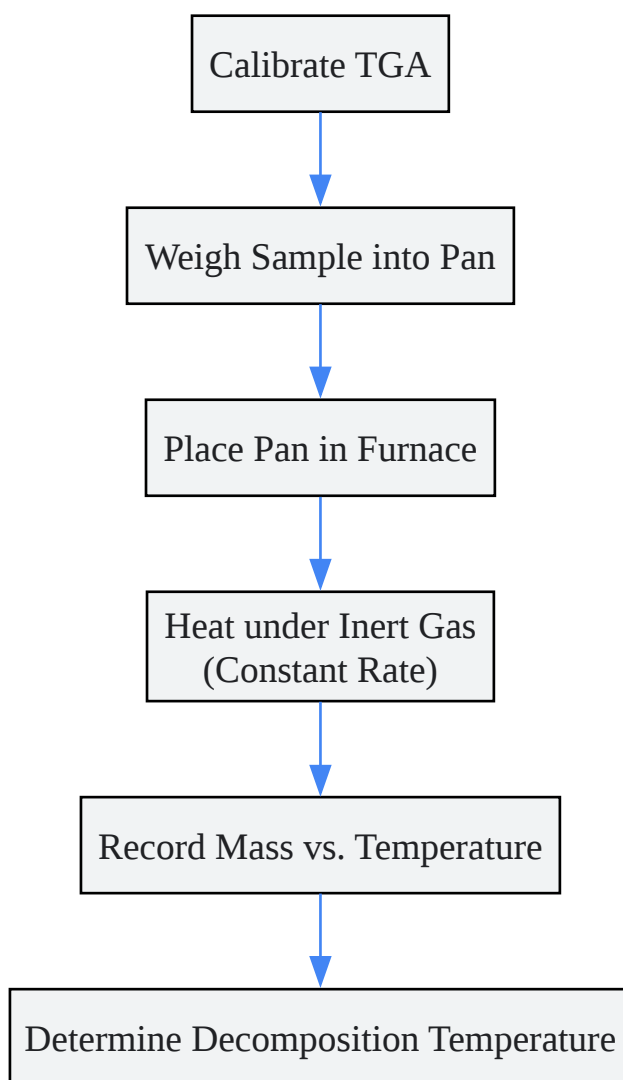
Apparatus:

- Thermogravimetric Analyzer (TGA)

- Inert gas supply (e.g., Nitrogen)
- Sample pans

Procedure:

- Calibrate the TGA instrument for temperature and mass.
- Place a small, accurately weighed amount of **1-Butyl-3-methylpyridinium Bromide** into a TGA pan.
- Place the pan in the TGA furnace.
- Heat the sample under a controlled flow of inert gas (e.g., nitrogen) at a constant heating rate (e.g., 10 °C/min) over a specified temperature range (e.g., from room temperature to 600 °C).
- Record the mass of the sample as a function of temperature.
- The onset of decomposition is typically determined as the temperature at which a significant mass loss begins.



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Workflow for Thermogravimetric Analysis (TGA).

Disclaimer

The information provided in this technical guide is based on publicly available data and established scientific protocols. While efforts have been made to ensure accuracy, specific experimental values for some physicochemical properties of **1-Butyl-3-methylpyridinium Bromide** are not readily available in the literature. Researchers are advised to independently verify properties and protocols for their specific applications.

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